

Cross-Validation of Experimental Results for Disperse Orange 61: A Comparative Guide

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Compound of Interest

Compound Name: *Disperse Orange 61*

Cat. No.: *B1149534*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the experimental performance of **Disperse Orange 61** with alternative disperse dyes. It includes a summary of quantitative data, detailed experimental protocols for key assays, and visualizations of relevant pathways and workflows to support researchers in their evaluation of this compound.

Comparative Performance of Disperse Dyes

The selection of a disperse dye is critical for achieving desired coloration and durability on synthetic fibers, particularly polyester. The following table summarizes the performance characteristics of **Disperse Orange 61** and a selection of alternative Disperse Orange dyes based on available data.

Dye Name	C.I. Name	Molecular Formula	CAS Number	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06)	Perspiration Fastness
Disperse Orange 61	111355	<chem>C17H15Br2N5O2</chem>	12270-45-0	6-7	5	5
Disperse Orange 25	11227	<chem>C17H17N5O2</chem>	31482-56-1	5	4	4-5
Disperse Orange 30	11119	<chem>C16H11N5O4</chem>	12223-23-3	5-6	4-5	4-5
Disperse Orange 44	11121	<chem>C18H18N4O4</chem>	12223-85-7	5	4	4

Experimental Protocols

Reproducibility of experimental results is paramount. The following are detailed methodologies for key experiments cited in the evaluation of disperse dyes.

Protocol 1: Dyeing of Polyester Fabric

This protocol describes the high-temperature, high-pressure exhaust dyeing method for polyester fabrics.

Materials:

- Polyester fabric
- Disperse dye (e.g., **Disperse Orange 61**)
- Dispersing agent
- Acetic acid
- High-temperature dyeing apparatus

- Spectrophotometer

Procedure:

- Prepare a dyebath with a liquor ratio of 10:1 (10 parts water to 1 part fabric by weight).
- Add a dispersing agent (e.g., 1 g/L) to the dyebath.
- Adjust the pH of the dyebath to 4.5-5.5 with acetic acid.
- Add the disperse dye to the dyebath. The concentration will depend on the desired depth of shade.
- Introduce the polyester fabric into the dyebath at room temperature.
- Raise the temperature of the dyebath to 130°C at a rate of 2°C per minute.
- Maintain the temperature at 130°C for 60 minutes.
- Cool the dyebath down to 70°C.
- Rinse the dyed fabric with hot and cold water.
- Perform reduction clearing to remove unfixed dye from the fabric surface. This typically involves treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide.
- Rinse the fabric thoroughly and dry.
- Evaluate the color yield of the dyed fabric using a spectrophotometer to measure the K/S value.

Protocol 2: Assessment of Color Fastness to Light (ISO 105-B02)

This protocol outlines the procedure for determining the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

Materials:

- Dyed fabric specimen
- Blue wool standards (ISO 105-B08)
- Xenon arc fading lamp apparatus
- Grey scale for assessing color change (ISO 105-A02)

Procedure:

- Mount the fabric specimen and a set of blue wool standards on a sample holder.
- Partially cover both the specimen and the standards.
- Place the sample holder in the xenon arc fading lamp apparatus.
- Expose the samples to the light source under specified conditions of temperature and humidity.
- Periodically inspect the samples and continue the exposure until a color change corresponding to grade 4 on the grey scale is observed on the blue wool standard corresponding to the expected lightfastness of the sample.
- Assess the change in color of the test specimen by comparing the exposed and unexposed portions with the grey scale. The light fastness is rated from 1 (very poor) to 8 (outstanding) based on which blue wool standard shows a similar degree of fading.

Protocol 3: Assessment of Color Fastness to Washing (ISO 105-C06)

This protocol is used to determine the resistance of the color of textiles to domestic or commercial laundering procedures.

Materials:

- Dyed fabric specimen
- Multifiber adjacent fabric (e.g., containing wool, cotton, nylon, polyester, acrylic, and acetate)

- ECE reference detergent
- Sodium perborate (if required by the specific test conditions)
- Launder-Ometer or similar apparatus
- Stainless steel balls
- Grey scale for assessing staining and color change (ISO 105-A02 and A03)

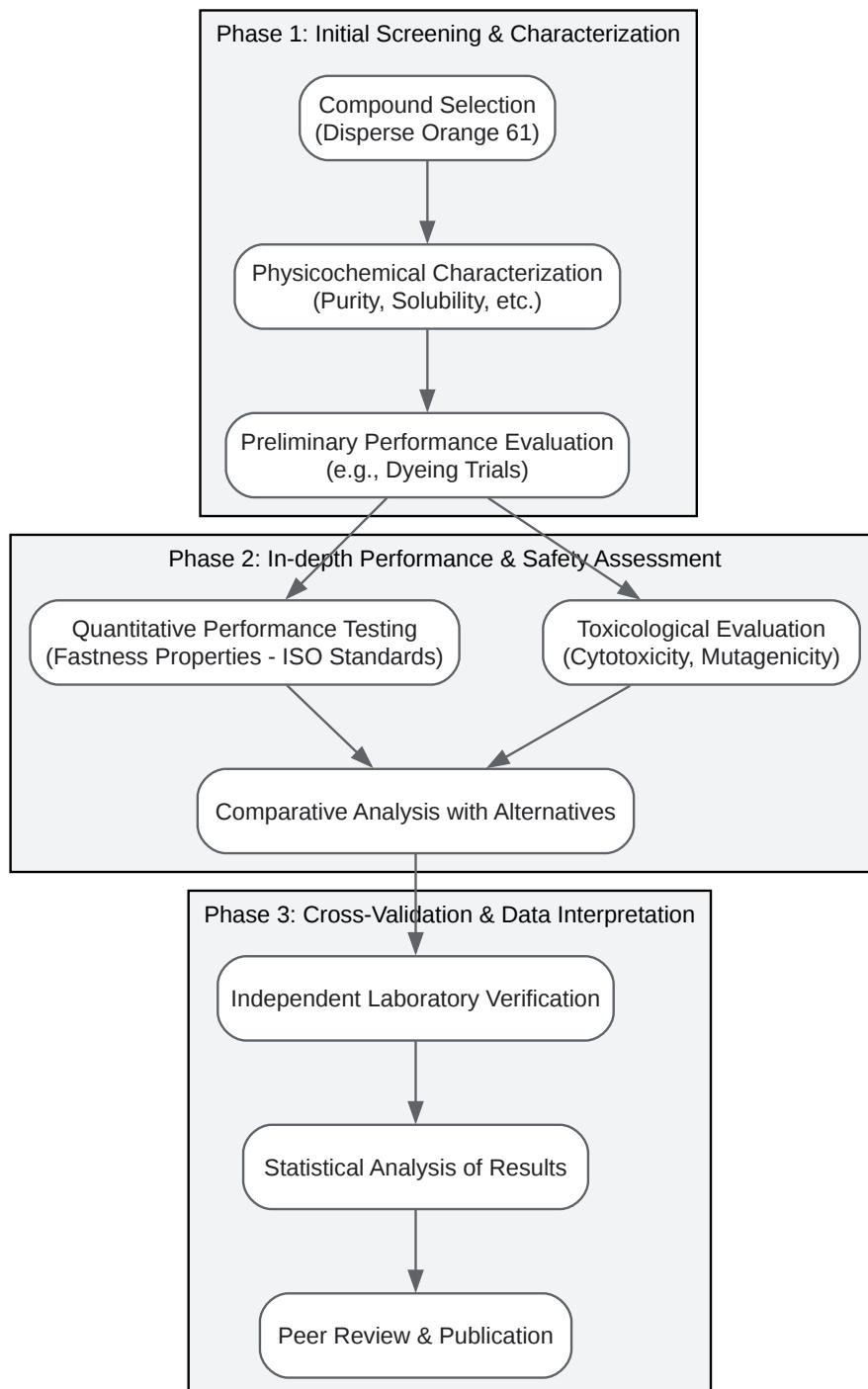
Procedure:

- Prepare a composite specimen by sewing the dyed fabric to a piece of multifiber adjacent fabric.
- Prepare the washing solution with the specified concentration of detergent and sodium perborate in deionized water.
- Place the composite specimen, the washing solution, and the required number of stainless steel balls into a stainless steel container of the Launder-Ometer.
- Agitate the container in the Launder-Ometer for the specified time and at the specified temperature (e.g., 40°C, 50°C, or 60°C for 30 minutes).
- Rinse the composite specimen thoroughly with cold water.
- Separate the dyed fabric and the multifiber fabric and dry them in air at a temperature not exceeding 60°C.
- Assess the change in color of the dyed specimen using the grey scale for color change.
- Assess the degree of staining on each of the six fibers of the multifiber adjacent fabric using the grey scale for staining. The ratings are from 1 (heavy staining) to 5 (no staining).

Mandatory Visualizations

Workflow for Cross-Validation of Experimental Results

The following diagram illustrates a logical workflow for the cross-validation of experimental results for a compound like **Disperse Orange 61**.

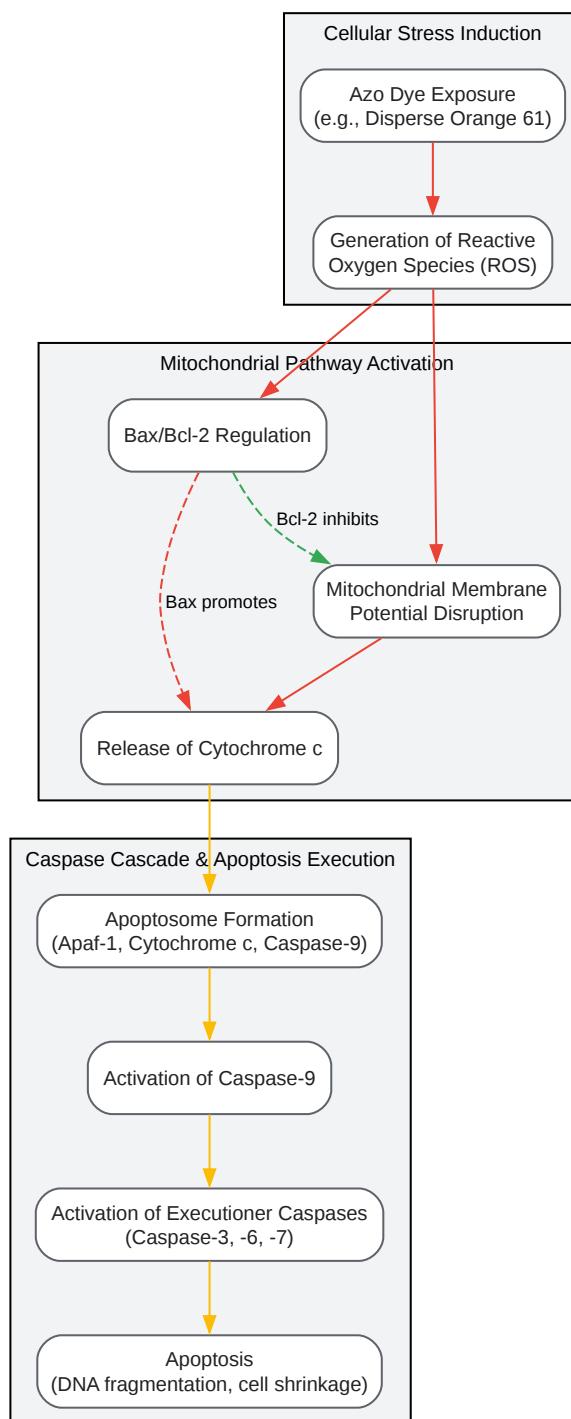


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Caption: A workflow for the systematic evaluation and cross-validation of a chemical compound.

Representative Signaling Pathway for Azo Dye-Induced Apoptosis

While the specific signaling pathway for **Disperse Orange 61**-induced apoptosis has not been fully elucidated, studies on other azo dyes suggest a mechanism involving oxidative stress and the intrinsic mitochondrial pathway. The following diagram illustrates a plausible pathway.



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Caption: A representative intrinsic apoptosis pathway potentially induced by azo dyes.

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